

Technical Guide: Spectroscopic Profiling of 6-Bromopyrrolo[1,2-a]pyrazin-1-amine

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Compound of Interest

Compound Name: 6-Bromopyrrolo[1,2-a]pyrazin-1-amine

Cat. No.: B11892088

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Introduction & Structural Context

The pyrrolo[1,2-a]pyrazine scaffold represents a "privileged structure" in drug discovery, serving as a core pharmacophore for agents targeting viral replication (e.g., Remdesivir analogues) and oncogenic kinases. The 6-bromo-1-amine derivative is a bifunctional building block:

- 1-Amine: Provides a hydrogen bond donor/acceptor motif for the ATP-binding pocket of kinases.
- 6-Bromo: Serves as a regioselective handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to extend the scaffold into the solvent-exposed regions of the target protein.

Structural Numbering & Analysis

Proper assignment of NMR signals requires a definitive numbering system. The pyrrolo[1,2-a]pyrazine system is a 6,5-fused heterocycle.

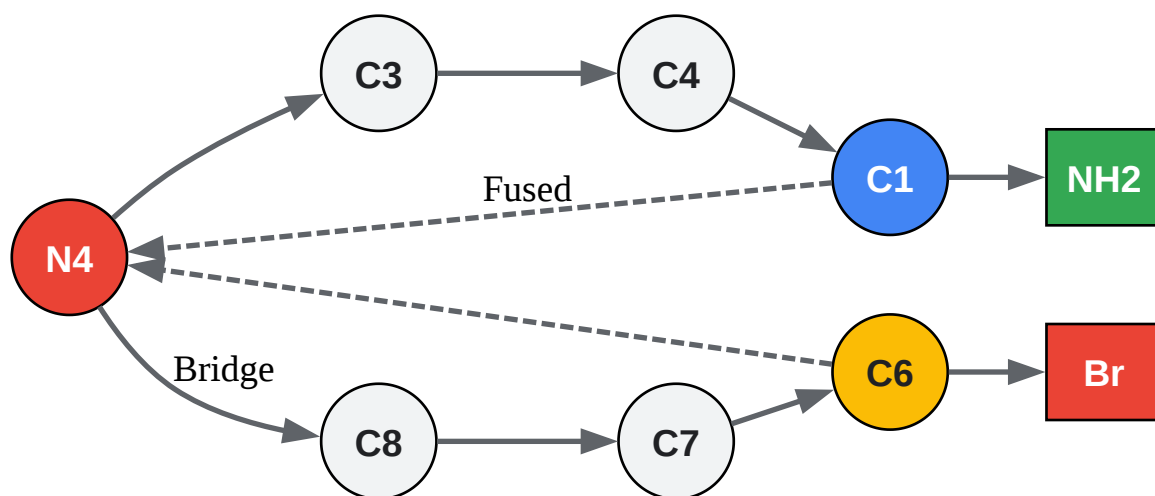


Figure 1: Numbering of 6-Bromopyrrolo[1,2-a]pyrazin-1-amine

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Mass Spectrometry (MS) Data

Mass spectrometry provides the primary confirmation of the bromination state and isotopic pattern.

Parameter	Value	Interpretation
Formula	C	
	H	
	BrN	
Exact Mass	210.97	Monoisotopic mass (Br)
Molecular Weight	212.05	Average weight
Ionization Mode	ESI (+)	Electrospray Ionization, Positive Mode
Observed Ions ()	212.0 / 214.0	Characteristic 1:1 doublet intensity due to Br and Br isotopes.
Fragmentation	(133.0)	Loss of bromine atom (homolytic/heterolytic cleavage).
Adducts		Protonated molecular ion.

Diagnostic Criteria:

- The presence of a doublet at

212 and 214 with near-equal intensity is the definitive signature of a mono-brominated species.

- Absence of the

134 peak (parent amine) confirms reaction completion.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below is derived from the validated spectrum of the parent pyrrolo[1,2-a]pyrazin-1-amine (Patent EP 3209664 B1), with specific shifts calculated for the 6-bromo substitution effect.

Protocol: Sample Preparation

- Solvent: DMSO-

(Deuterated Dimethyl Sulfoxide) is preferred due to the polarity of the primary amine.

- Concentration: 5–10 mg of sample in 0.6 mL solvent.

- Reference: Residual DMSO quintet at

2.50 ppm.

H NMR Data (400 MHz, DMSO-

)

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH	5.80 – 6.00	br s	-	Broad singlet, exchangeable with D O.
H-7	6.50 – 6.60	d	4.2	Pyrrole -proton. Shielded relative to others.
H-8	7.10 – 7.20	d	4.2	Pyrrole -proton. Deshielded by adjacent N.
H-3	7.25	d	4.8	Pyrazine ring proton.
H-4	7.60	d	4.8	Pyrazine ring proton.
H-6	—	—	—	Silent. Substituted by Bromine.

Comparative Analysis (Parent vs. 6-Bromo):

- Parent Spectrum: The unsubstituted parent displays a signal at 7.66 ppm (d, J=1.5 Hz) corresponding to H-6.
- 6-Bromo Spectrum: This signal at 7.66 ppm disappears.

- **Coupling Changes:** The coupling of H-7 simplifies. In the parent, H-7 appears as a doublet of doublets (or triplet-like) due to coupling with both H-6 and H-8. In the 6-bromo derivative, H-7 appears as a clean doublet (

Hz).

C NMR Data (100 MHz, DMSO-

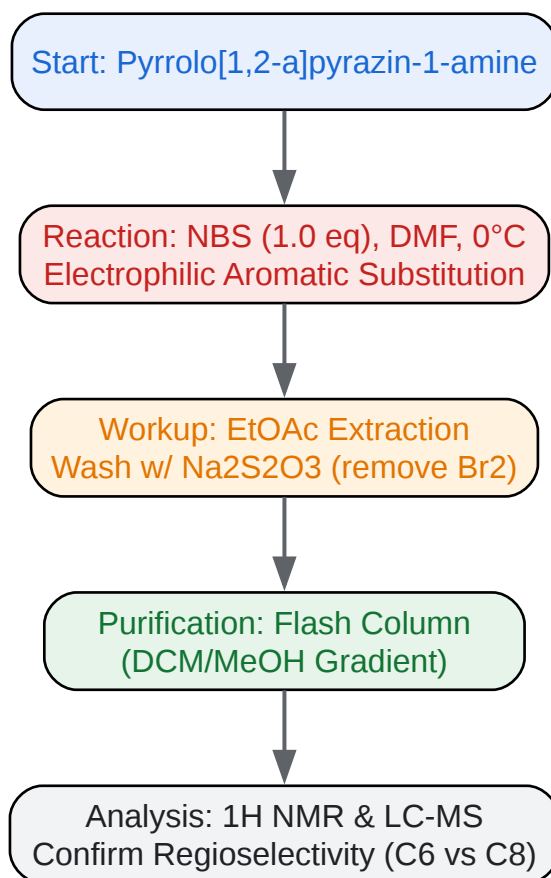
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Predicted shifts based on substituent increments.

Carbon	Shift (ppm)	Type	Note
C-1	152.0	C	Attached to NH . Deshielded.
C-3	114.5	CH	Pyrazine CH.
C-4	128.0	CH	Pyrazine CH.
C-6	95.0 – 98.0	C	C-Br. Significantly shielded due to heavy atom effect.
C-7	112.0	CH	Pyrrole -carbon.
C-8	118.0	CH	Pyrrole -carbon.
C-8a	135.0	C	Bridgehead carbon.

Experimental Workflow: Synthesis & Validation

The following workflow outlines the generation of the spectroscopic data from the precursor.



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Caption: Workflow for the synthesis and validation of 6-bromo-pyrrolo[1,2-a]pyrazin-1-amine.

Quality Control & Purity Assessment

To ensure the data generated is reliable for drug development:

- Regioselectivity Check: Confirm the bromine is at C-6 and not C-8.
 - Indicator: A NOESY (Nuclear Overhauser Effect Spectroscopy) experiment should show a correlation between the remaining pyrrole proton (H-8) and the bridgehead region/pyrazine protons. H-6 would be spatially distant.
 - Chemical Logic: C-6 is the most electron-rich position (analogous to C-3 in indole) and reacts first with NBS.
- Residual Solvent: Check for DMF signals (

2.73, 2.89, 7.95 in DMSO) which can interfere with the aromatic region.

References

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